

# Personal protective equipment for handling Benzamide, N-benzoyl-N-(phenylmethyl)-

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## Compound of Interest

Compound Name: Benzamide, N-benzoyl-N-(phenylmethyl)-

Cat. No.: B101800

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## Essential Safety and Handling of Benzamide, N-benzoyl-N-(phenylmethyl)-

Disclaimer: A specific Safety Data Sheet (SDS) for **Benzamide, N-benzoyl-N-(phenylmethyl)-** (CAS No. 19264-38-1) was not available at the time of this writing. The following information is compiled from data on structurally similar benzamide compounds and should be used as a precautionary guide. It is imperative to handle this compound with care, assuming it may possess hazards similar to or greater than its analogues. Always consult with your institution's safety officer and perform a thorough risk assessment before handling this chemical.

This guide provides essential safety, operational, and disposal information for researchers, scientists, and drug development professionals working with **Benzamide, N-benzoyl-N-(phenylmethyl)-**. The procedural guidance herein is designed to answer specific operational questions and build trust by providing value beyond the product itself.

## Hazard Identification and Precautionary Measures

While specific GHS classifications for **Benzamide, N-benzoyl-N-(phenylmethyl)-** are not available, related benzamide compounds exhibit a range of hazards. A conservative approach to handling is therefore essential. Based on available data for similar compounds, this chemical should be treated as potentially harmful if swallowed, an irritant to skin and eyes, and potentially harmful to aquatic life.

#### General Precautions:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1]
- Wash skin thoroughly after handling.[1]
- Use only outdoors or in a well-ventilated area.[1]
- Wear protective gloves, protective clothing, eye protection, and face protection.[1]
- Avoid release to the environment.[2]

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against potential exposure. The following table summarizes the recommended PPE for handling **Benzamide, N-benzoyl-N-(phenylmethyl)-**.

Body Part	Personal Protective Equipment	Specification/Standard
Eyes/Face	Safety glasses with side-shields or goggles	Conforming to EN166 (EU) or NIOSH (US) approved.[2]
Skin	Chemical-resistant, impervious gloves (e.g., Nitrile rubber) and lab coat	Gloves must be inspected prior to use.[2]
Respiratory	NIOSH/MSHA-approved respirator	Required when engineering controls are insufficient or during emergency situations. [2]

## Operational Plan: From Receipt to Disposal

A systematic approach to handling ensures safety at every stage.

### Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any damage or leaks.
- **Labeling:** Ensure the container is clearly labeled with the chemical name, CAS number, and appropriate hazard warnings.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.<sup>[3]</sup>

## Handling and Use

- **Ventilation:** All handling of solid **Benzamide, N-benzoyl-N-(phenylmethyl)-** should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- **Weighing:** When weighing, use an analytical balance within a ventilated enclosure or a powder-containment hood.
- **Transfers:** Use appropriate tools (e.g., spatulas) to transfer the solid material, avoiding the generation of dust.
- **Housekeeping:** Maintain a clean and organized workspace. Clean up any spills promptly according to the emergency procedures outlined below.

## Disposal Plan

All waste containing **Benzamide, N-benzoyl-N-(phenylmethyl)-** must be treated as hazardous waste.

- **Waste Collection:** Collect all excess solid material and any contaminated consumables (e.g., gloves, weighing paper) in a designated, labeled, and sealed hazardous waste container.
- **Container Labeling:** Clearly label the waste container with "Hazardous Waste" and the chemical name.
- **Disposal:** Dispose of the hazardous waste through your institution's environmental health and safety (EHS) office, following all local, state, and federal regulations. Do not dispose of this chemical down the drain or in regular trash.<sup>[2]</sup>

## Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

### Spills

- **Evacuate:** Evacuate non-essential personnel from the immediate area.
- **Ventilate:** Ensure the area is well-ventilated.
- **Contain:** Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., vermiculite, sand).
- **Collect:** Carefully sweep or scoop the contained material into a labeled hazardous waste container. Avoid creating dust.
- **Decontaminate:** Clean the spill area with a suitable solvent (e.g., soap and water), and collect the cleaning materials as hazardous waste.

### Personnel Exposure

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. <a href="#">[2]</a>
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists. <a href="#">[2]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. <a href="#">[2]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. <a href="#">[2]</a>

## Quantitative Data from Related Compounds

The following table presents data for structurally similar benzamide compounds. This information is provided for context and to inform a conservative risk assessment.

Compound Name	CAS Number	Molecular Weight (g/mol )	GHS Hazard Statements (from PubChem)
N-Benzylbenzamide	1485-70-7	211.26	Not classified as hazardous.[4]
Benzanilide, N-benzyl-	19672-91-4	287.36	H302: Harmful if swallowed. H317: May cause an allergic skin reaction. H413: May cause long lasting harmful effects to aquatic life.[5]
N-(2-Benzoylphenyl)benzamide	29670-64-2	315.35	H410: Very toxic to aquatic life with long lasting effects.[2]

## Experimental Protocols

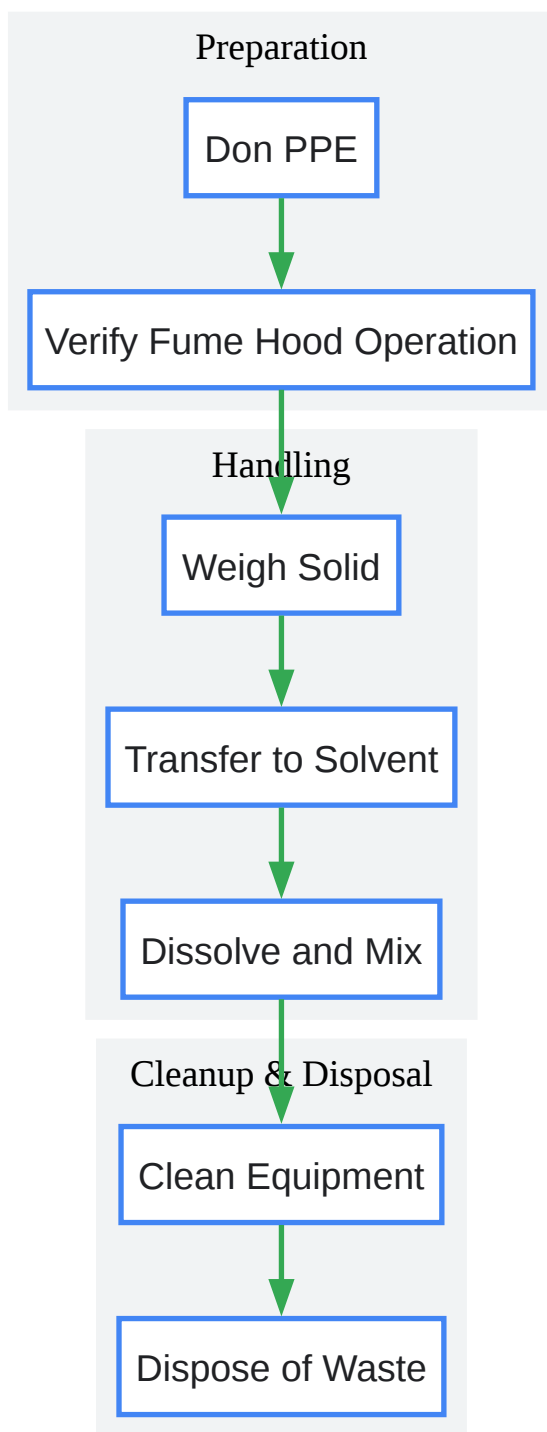
### Standard Operating Procedure for Weighing and Preparing a Solution

- Preparation: Don appropriate PPE (lab coat, gloves, safety glasses). Ensure the chemical fume hood is operational.
- Tare: Place a clean, dry weighing vessel on the analytical balance and tare to zero.
- Dispense: In the fume hood, carefully transfer the desired amount of **Benzamide, N-benzoyl-N-(phenylmethyl)-** to the weighing vessel using a clean spatula.
- Record: Record the exact weight.
- Dissolve: Add the weighed solid to a suitable solvent in a volumetric flask. Ensure the solvent is appropriate for the intended application and is compatible with the chemical.
- Mix: Cap the flask and mix by inversion until the solid is completely dissolved.

- Storage: Label the solution with the chemical name, concentration, solvent, date, and your initials. Store appropriately.

## Visualizations

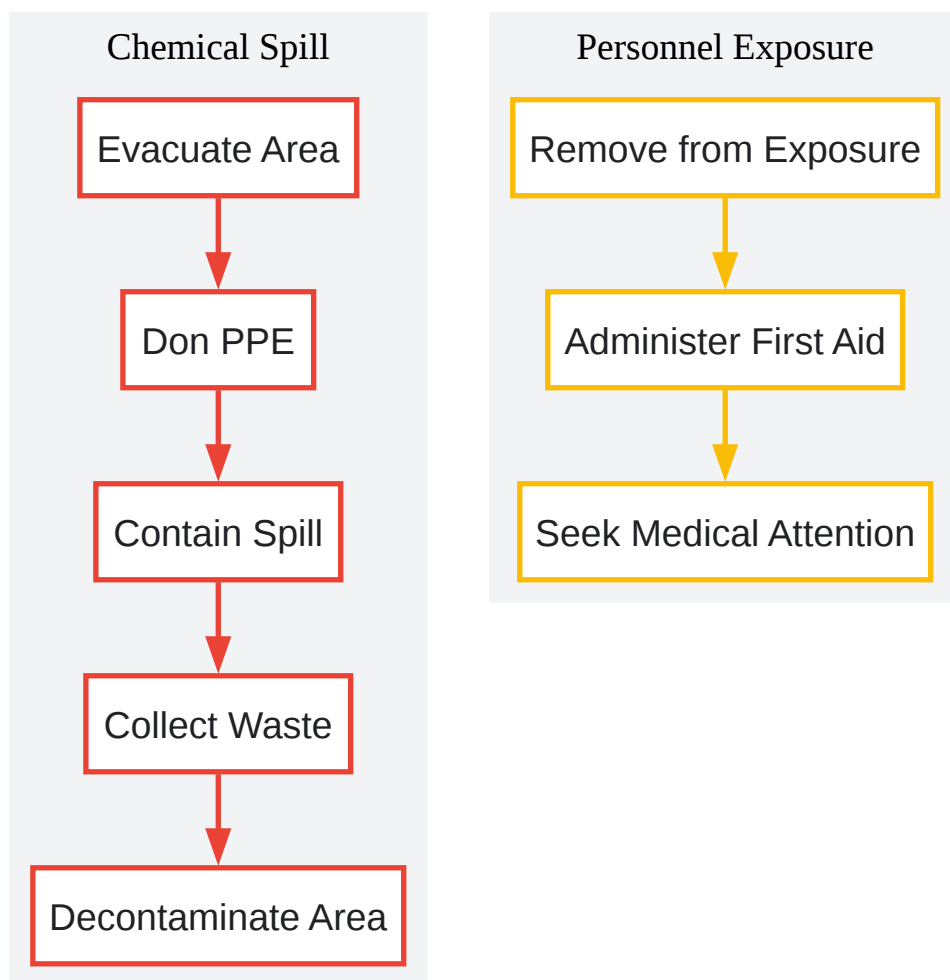
The following diagrams illustrate the standard operational workflow and emergency response procedures.



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Caption: Workflow for Safely Handling **Benzamide, N-benzoyl-N-(phenylmethyl)-**.





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Caption: Emergency Response Procedures for Spills and Personnel Exposure.

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